

Technical Guide: Safety & Handling of 2-(2-Chloro-5-methylphenyl)butanoic acid

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Compound of Interest

Compound Name: 2-(2-Chloro-5-methylphenyl)butanoic acid

Cat. No.: B13273407

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Compound Identity & Physicochemical Profile[1][2][3][4][5][6][7]

Chemical Name: **2-(2-Chloro-5-methylphenyl)butanoic acid** Synonyms:

-Ethyl-2-chloro-5-methylphenylacetic acid; 2-(2-Chloro-5-methylphenyl)butyric acid. Molecular Formula:

Molecular Weight: 212.67 g/mol SMILES:CCC(C(=O)O)c1cc(C)ccc1Cl

Predicted Physicochemical Properties

Note: Experimental values for this specific isomer are rare in public registries. The data below represents high-confidence SAR predictions based on chlorinated arylalkanoic acid analogs.

Property	Value (Predicted)	Confidence
Physical State	Solid (Crystalline Powder) or Viscous Oil	High
Melting Point	65°C – 85°C	Medium
Boiling Point	~310°C (at 760 mmHg)	High
pKa (Acidic)	4.2 – 4.5 (Carboxylic Acid)	High
LogP (Lipophilicity)	3.1 – 3.4	High
Solubility	Low in Water; Soluble in DMSO, MeOH, DCM	High

Hazard Identification (GHS Classification)

Based on the functional groups (carboxylic acid, halogenated aromatic ring) and analogs like Ibuprofen or Diclofenac intermediates, the following GHS classifications are mandated for precautionary handling.

Core Hazards

- Skin Corrosion/Irritation (Category 2): The free acid form is a contact irritant.
- Serious Eye Damage/Irritation (Category 2A/1): Risk of severe corneal damage due to acidity (pKa ~4.2).
- Specific Target Organ Toxicity - SE (Category 3): Respiratory irritation if dust or vapors are inhaled.^[1]
- Aquatic Toxicity (Acute 2): Chlorinated aromatics often exhibit persistence and toxicity in aquatic environments.

Signal Word: WARNING

Precautionary Statements

- P261: Avoid breathing dust/fume/gas/mist/vapors.^{[1][2]}

- P280: Wear protective gloves/protective clothing/eye protection (Nitrile gloves, minimum 0.11mm thickness).
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[2][3]
Remove contact lenses if present and easy to do.[2][3]

Synthesis & Production Workflow

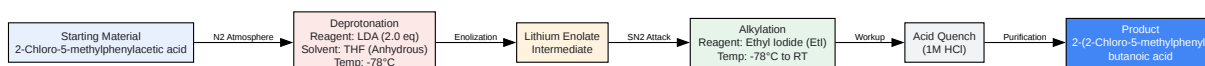
For researchers synthesizing this compound, the most robust pathway involves the

-alkylation of the corresponding phenylacetic acid. This method offers higher regioselectivity compared to Friedel-Crafts approaches.

Mechanistic Insight

The reaction relies on the formation of an enolate intermediate using a strong, non-nucleophilic base (LDA) to prevent nucleophilic attack on the carbonyl. The steric bulk of the 2-Chloro substituent on the ring may slow the rate of alkylation, requiring strict temperature control (-78°C) to avoid side reactions.

Synthesis Diagram (DOT)



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Caption: Figure 1. Regioselective synthesis via enolate alkylation. Critical control point is the maintenance of -78°C during enolization to prevent self-condensation.

Handling & Storage Protocols

Storage Stability

- Temperature: Store at 2-8°C (Refrigerated). While likely stable at room temperature, cooling prevents slow decarboxylation or oxidation of the methyl group over months.
- Atmosphere: Hygroscopic potential. Store under Argon or Nitrogen.

- Incompatibilities: Strong oxidizing agents (reacts with methyl/phenyl groups) and Strong Bases (forms salts).

Self-Validating Purity Check

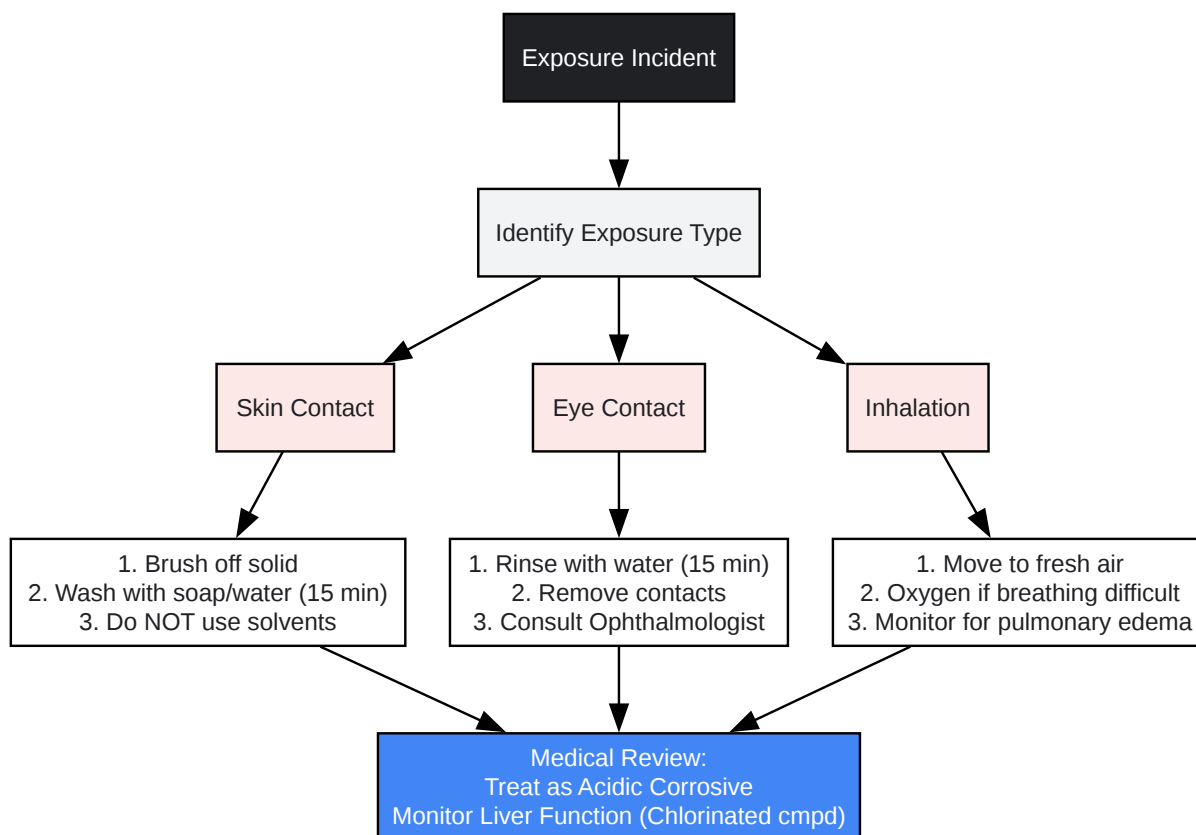
Before use in biological assays, validate the compound integrity:

- H-NMR: Check for the triplet (methyl of ethyl group) at ~0.9 ppm and the multiplet (methine chiral center) at ~3.6-4.0 ppm.
- TLC: Eluent System: Hexane:Ethyl Acetate (3:1) + 1% Acetic Acid. The acid should streak slightly; if multiple spots appear, recrystallize from Hexane/DCM.

Emergency Response System

In the event of exposure, the response must be immediate to mitigate acidic burns and systemic absorption of the chlorinated aromatic moiety.

Emergency Logic Flow (DOT)



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Caption: Figure 2. Triage workflow for acute exposure. Note that solvents (ethanol/DMSO) should be avoided on skin as they may increase transdermal absorption of the chlorinated ring.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 122238 (2-Phenylbutanoic acid analogs). Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). C&L Inventory: Phenylacetic acid derivatives hazard classification. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Occupational Safety and Health Standards: Toxic and Hazardous Substances (29 CFR 1910.1200). Retrieved from [\[Link\]](#)

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